

Chemical Identity & purchasing Information

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Compound Focus: Disodium phthalate

CAS No.: 15968-01-1

Cat. No.: S567372

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The table below consolidates key identifying information for **disodium phthalate** from the search results.

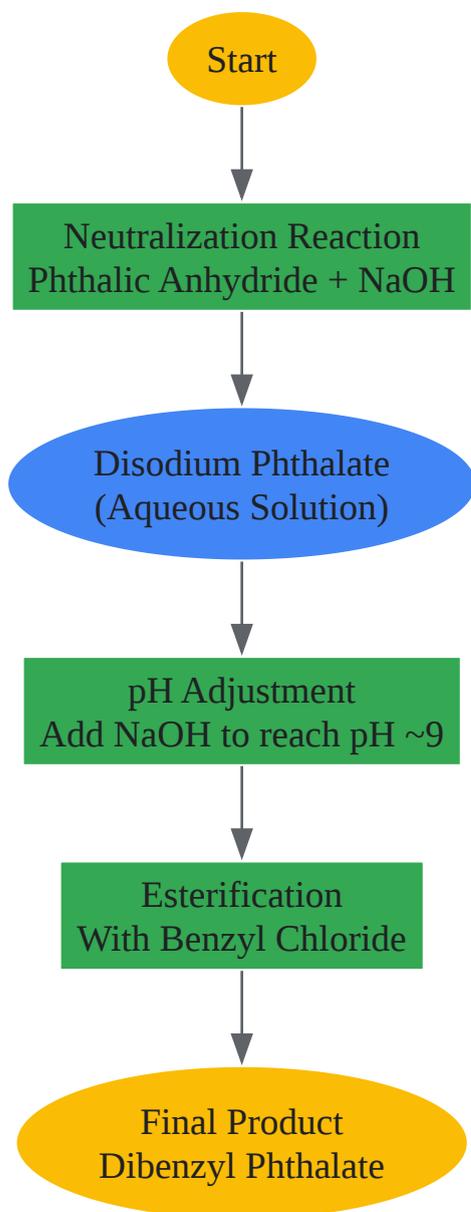
Property	Details
CAS Number	827-27-0 (also listed as 15968-01-1 in another source) [1] [2]
Molecular Formula	$C_8H_4Na_2O_4$ [2]
Molecular Weight	210.10 g/mol [2]
Synonyms	Phthalic Acid Disodium Salt, Sodium Phthalate [1] [2]
Physical Form	White to almost white powder to crystal [2]
Purity	>95.0% available [2]

Price & Suppliers: **Disodium phthalate** is available from several chemical suppliers, including TCI America [2] and Career Henan Chemical Co. [1]. Note that pricing from 2021 was listed at **\$498.17 for 5 mg** [1].

Insights from a Related Synthesis Patent

While a direct protocol for **disodium phthalate** was not found, a US Patent (US3012065A) details the synthesis of **dibenzyl phthalate** and mentions the in-situ preparation of **disodium phthalate** as a precursor [3]. The general reaction involves phthalic anhydride and a base.

The workflow below outlines the general two-step process based on the patent description.



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The patent example describes [3]:

- **Formation of Disodium Phthalate:** 110 parts of phthalic anhydride, about 60 parts of sodium hydroxide (94%), and about 90 parts of water were charged into a reaction vessel.
- **pH Adjustment:** After the formation of **disodium phthalate**, the pH of the solution was adjusted to about 9 by adding a small amount of sodium hydroxide.

This confirms that **disodium phthalate** can be synthesized in an aqueous solution from phthalic anhydride and sodium hydroxide, but the exact reaction conditions (temperature, time, etc.) for obtaining a pure, isolated solid are not specified in the retrieved documents.

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References

1. Phthalic acid disodium salt | 827-27-0 [chemicalbook.com]
2. 15968-01-1 | TCI AMERICA Disodium Phthalate [tcichemicals.com]
3. US3012065A - Preparation of dibenzyl phthalate - Google Patents [patents.google.com]

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